

A Comprehensive Technical Guide to 2-sec-Butylphenol

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Compound of Interest

Compound Name: 2-sec-Butylphenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-sec-butylphenol**, a significant chemical intermediate. The document details its nomenclature, physicochemical properties, a comprehensive synthesis protocol, and an illustrative workflow for its preparation. The information is intended to support laboratory research, chemical process development, and safety assessments.

Chemical Identity and Nomenclature

2-sec-Butylphenol is an organic compound classified as an alkylphenol. It is a substituted phenol where a sec-butyl group is attached to the second carbon of the benzene ring. The correct IUPAC name for this compound is 2-(1-methylpropyl)phenol or 2-butan-2-ylphenol.[1][2][3][4] It is also commonly referred to as o-sec-butylphenol.

The presence of a stereocenter in the sec-butyl group means that **2-sec-butylphenol** is a chiral molecule and exists as a racemic mixture of two enantiomers: (R)-**2-sec-butylphenol** and (S)-**2-sec-butylphenol**, unless otherwise specified.[1]

Physicochemical and Toxicological Properties

A summary of the key physical, chemical, and toxicological properties of **2-sec-butylphenol** is presented in the tables below. This data is essential for handling, storage, and experimental design.

Physical and Chemical Properties

| Property | Value |
|---------------------------------------|--|
| IUPAC Name | 2-(1-Methylpropyl)phenol |
| Synonyms | 2-sec-Butylphenol, o-sec-Butylphenol, 2-Butan-2-ylphenol |
| CAS Number | 89-72-5 (racemate) |
| Molecular Formula | C ₁₀ H ₁₄ O |
| Molar Mass | 150.22 g/mol |
| Appearance | Colorless to yellowish liquid with a phenol-like odor. [1] |
| Melting Point | 12 °C |
| Boiling Point | 226-228 °C |
| Density | 0.982 g/cm ³ |
| Vapor Pressure | 0.08 hPa (at 20 °C) [1] |
| Solubility in Water | 1.46 g/L at 20.1 °C (sparingly soluble) [1] |
| Refractive Index (n _{20/D}) | 1.522 |

Toxicological Data

| Parameter | Value | Species | Route |
|-----------|------------|---------|----------------------------|
| LD50 | 320 mg/kg | Rat | Oral [1] |
| LD50 | 5560 mg/kg | Rabbit | Dermal [1] |

Synthesis of 2-sec-Butylphenol

The primary industrial synthesis of **2-sec-butylphenol** is achieved through the Friedel-Crafts alkylation of phenol with butene. The following protocol is a representative example of this process.

Experimental Protocol: Friedel-Crafts Alkylation of Phenol

Objective: To synthesize **2-sec-butylphenol** via the alkylation of phenol with 1-butene using an aluminum phenoxide catalyst.

Materials:

- Phenol
- 1-Butene
- Aluminum turnings
- Dilute hydrochloric acid
- Deionized water
- Nitrogen gas

Equipment:

- High-pressure autoclave reactor with a stirrer and gas inlet
- Heating mantle
- Distillation apparatus
- Separatory funnel

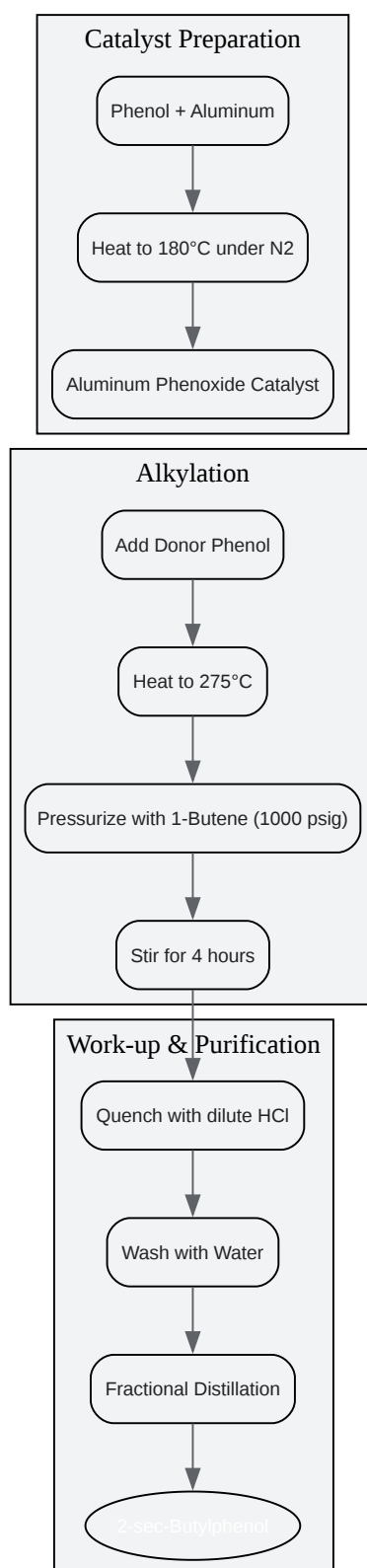
Procedure:

- Catalyst Preparation:
 - Charge the autoclave with 190 parts by weight of phenol and 2.4 parts by weight of granular aluminum.
 - Flush the reactor with nitrogen gas to create an inert atmosphere.

- Heat the mixture to 180 °C with stirring to facilitate the formation of aluminum phenoxide, the active catalyst.
- Cool the reactor and vent any excess pressure.
- Alkylation Reaction:
 - To the reactor containing the aluminum phenoxide catalyst, add 206 parts by weight of 2,6-di-sec-butylphenol (this can act as a donor phenol to improve selectivity).
 - Seal the reactor and heat the mixture to 275 °C with continuous stirring for 2 hours.
 - Pressurize the reactor with 1-butene to 1000 psig.
 - Maintain the reaction at 275 °C and 1000 psig with vigorous stirring for an additional 4 hours.
- Work-up and Purification:
 - Cool the reactor to room temperature and carefully vent the excess butene.
 - Discharge the reaction mixture into a dilute aqueous solution of hydrochloric acid to hydrolyze and quench the catalyst.
 - Transfer the mixture to a separatory funnel and wash with deionized water until the aqueous layer is neutral.
 - Separate the organic layer and subject it to fractional distillation to isolate the **2-sec-butylphenol** from unreacted phenol and other byproducts.

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis and purification of **2-sec-butylphenol**.



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Caption: Synthesis and purification workflow for **2-sec-butylphenol**.

Applications and Significance

2-sec-Butylphenol is a crucial intermediate in the chemical industry. Its primary applications include the synthesis of:

- **Pesticides:** It is a precursor for various insecticides, herbicides, and acaricides.
- **Resins and Plasticizers:** It is used in the manufacturing of certain resins and as a plasticizer.
- **Surfactants:** It can be a starting material for the production of surface-active agents.

Its utility in these areas makes it a compound of significant interest for industrial and agricultural applications. A thorough understanding of its properties and synthesis is therefore vital for professionals in these fields.

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